

safe storage and handling procedures for 2-bromoacrolein

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Compound of Interest

Compound Name: 2-Bromoacrolein

Cat. No.: B081055

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Technical Support Center: 2-Bromoacrolein Safety

This guide provides essential safety information, troubleshooting, and handling protocols for **2-bromoacrolein** (CAS: 14925-39-4) to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these procedures is critical due to the compound's hazardous nature.

Frequently Asked Questions (FAQs)

Q1: What is **2-bromoacrolein** and what are its primary hazards?

A1: **2-Bromoacrolein** is a highly reactive, unsaturated aldehyde used in organic synthesis.^[1] It is a clear to pale yellow liquid with a pungent odor.^[1] The primary hazards are significant:

- Toxicity: It is toxic if swallowed, inhaled, or in contact with skin.^{[2][3]}
- Corrosivity: It causes severe skin burns and serious eye damage.^[4]
- Irritation: It is a skin, eye, and respiratory irritant.^{[1][5]}
- Genotoxicity: Studies have shown that **2-bromoacrolein** can cause mutations and DNA damage.^[6]
- Flammability: It is a flammable liquid, and its vapors can form explosive mixtures with air, especially with heating.

Q2: How should I properly store **2-bromoacrolein**?

A2: Proper storage is crucial to maintain stability and prevent hazardous reactions. Store **2-bromoacrolein** in a tightly closed container, protected from light.^[5] It should be kept in a dry, cool, and well-ventilated area, away from heat, sparks, and open flames.^{[7][8]} The recommended storage temperature is between 2-10°C, with some suppliers recommending as low as -20°C.^{[3][5]} The storage area should be locked.^[2]

Q3: What personal protective equipment (PPE) is mandatory when handling **2-bromoacrolein**?

A3: A comprehensive suite of PPE is required to prevent exposure.^[9]

- Eye/Face Protection: Wear chemical safety goggles that comply with OSHA 29 CFR 1910.133 or European Standard EN166.^[7] A face shield should also be considered.^[10]
- Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile rubber) are required.^[9] ^[11] Always inspect gloves before use and wash hands thoroughly after handling.^{[11][12]}
- Respiratory Protection: All handling of **2-bromoacrolein** must be done in a certified chemical fume hood.^[7] If there is a risk of exceeding exposure limits, a NIOSH/MSHA approved respirator should be used.^[9]

Q4: What are the critical engineering controls for a safe workspace?

A4: Engineering controls are the primary line of defense. Always handle **2-bromoacrolein** in a well-ventilated area, specifically within a certified chemical fume hood to minimize inhalation risk.^{[7][13]} Ensure that eyewash stations and safety showers are readily accessible and located close to the workstation.^{[7][9][10]} Use explosion-proof electrical and ventilation equipment to mitigate fire and explosion risks.^{[5][8]}

Q5: What should I do in case of a spill?

A5: In the event of a spill, evacuate all non-essential personnel from the area.^[7] Remove all sources of ignition.^{[8][11]} Wearing full PPE, absorb the spill with an inert, non-combustible material like sand, silica gel, or vermiculite.^{[7][10]} Collect the absorbed material into a suitable,

tightly sealed container for hazardous waste disposal.[7][8] Do not allow the chemical to enter drains or waterways.[7][11]

Q6: What are the first-aid procedures for exposure to **2-bromoacrolein**?

A6: Immediate action is critical in case of any exposure.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[14][15] Remove contact lenses if present and easy to do so.[5] Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes.[2][14] Seek immediate medical attention.[13]
- Inhalation: Move the victim to fresh air immediately.[13][14] If breathing is difficult or has stopped, provide artificial respiration.[2] Do not use the mouth-to-mouth method.[16] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth thoroughly with water.[2] Never give anything by mouth to an unconscious person.[13] Seek immediate medical attention.[7]

Q7: With which chemicals is **2-bromoacrolein** incompatible?

A7: **2-bromoacrolein** is incompatible with several classes of chemicals and can react violently. Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5][7][8]

Q8: How should I dispose of **2-bromoacrolein** waste?

A8: All waste containing **2-bromoacrolein**, including contaminated PPE and spill cleanup materials, must be treated as hazardous waste.[9] Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[5][17]

Quantitative Data Summary

Property	Value	Reference
CAS Number	14925-39-4	[18][19]
Molecular Formula	C ₃ H ₃ BrO	[1][18]
Molecular Weight	134.96 g/mol	[18][19]
Physical State	Liquid	[1][7]
Appearance	Clear to pale yellow	[1]
Boiling Point	148 - 150 °C @ 760 mmHg	[7]
Flash Point	> 110 °C / > 230 °F	[7]
Storage Temperature	2-10 °C (refrigerated) or -20°C (frozen)	[3][5]

Experimental Protocols

Protocol 1: Safe Weighing and Preparation of a 2-Bromoacrolein Solution

- Preparation: Before starting, ensure the chemical fume hood is certified and functioning correctly.[10] Confirm that a safety shower and eyewash station are accessible and have been recently tested.[10] Assemble all necessary glassware and reagents.
- Don PPE: Put on all required PPE, including a lab coat, chemical-resistant gloves, and chemical safety goggles.[9]
- Handling in Fume Hood: Place the sealed container of **2-bromoacrolein** inside the chemical fume hood. Allow the container to equilibrate to the ambient temperature of the hood before opening to avoid moisture condensation.
- Weighing and Transfer: Perform all weighing and transfer operations within the fume hood. [10] Use a tared, sealed container for weighing. Slowly add the desired amount of **2-bromoacrolein**. Close the primary container tightly immediately after use.[10]

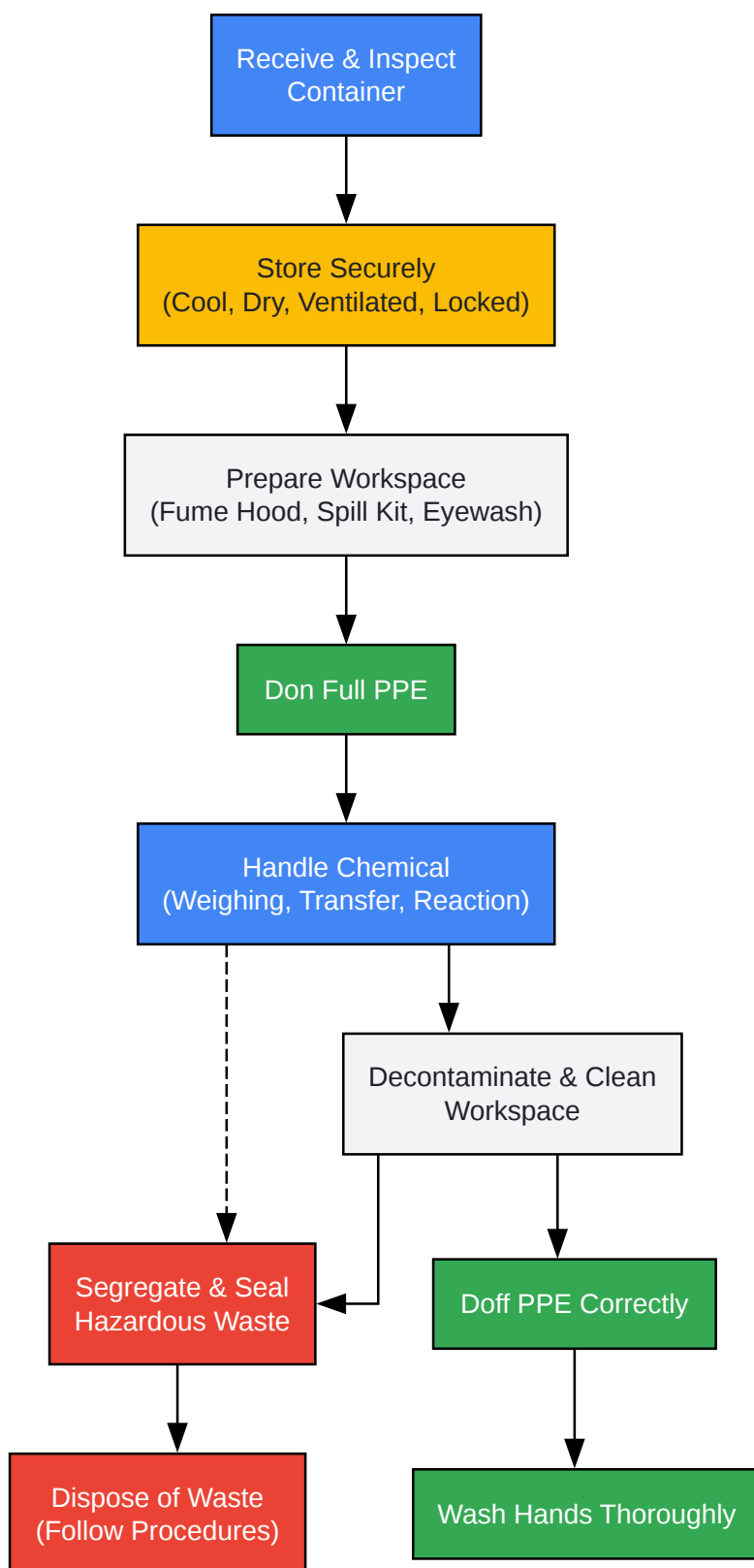
- **Dissolution:** To create a solution, slowly add the weighed **2-bromoacrolein** to the solvent in a flask, ensuring the flask is stable.^[10] If the dissolution is exothermic, use an ice bath to cool the flask.^[10] Keep the solution container covered as much as possible.
- **Cleanup:** Clean any contaminated glassware within the fume hood. All disposable materials, including pipette tips and weighing paper, must be placed in a designated hazardous waste container.
- **Doff PPE:** Remove PPE in the correct order to avoid contamination. Dispose of gloves and any other contaminated disposable PPE as hazardous waste.
- **Hygiene:** Wash hands and any exposed skin thoroughly with soap and water after the procedure is complete.^[7]

Protocol 2: Emergency Response to a Small Spill (<50 mL) within a Fume Hood

- **Alert Personnel:** Immediately alert others in the laboratory of the spill.
- **Isolate and Ventilate:** Ensure the fume hood sash is kept at the lowest practical height to maintain containment and proper airflow.
- **Assess the Situation:** Do not proceed with cleanup unless you are trained and have the proper PPE and materials. If the spill is too large or you feel unsafe, evacuate and call emergency services.
- **Gather Materials:** Collect a spill kit containing inert absorbent material (e.g., vermiculite, sand), a sealed container for waste, and tongs or a scoop.^[7]^[10]
- **Absorb Spill:** Gently cover the spill with the inert absorbent material, starting from the outside and working inwards to prevent spreading.^[8] Avoid creating dust.
- **Collect Waste:** Once the liquid is fully absorbed, carefully collect the material using non-sparking tools and place it into a labeled, sealable hazardous waste container.^[8]
- **Decontaminate:** Wipe the spill area with a suitable decontaminating solution, followed by soap and water. Place all cleaning materials into the hazardous waste container.

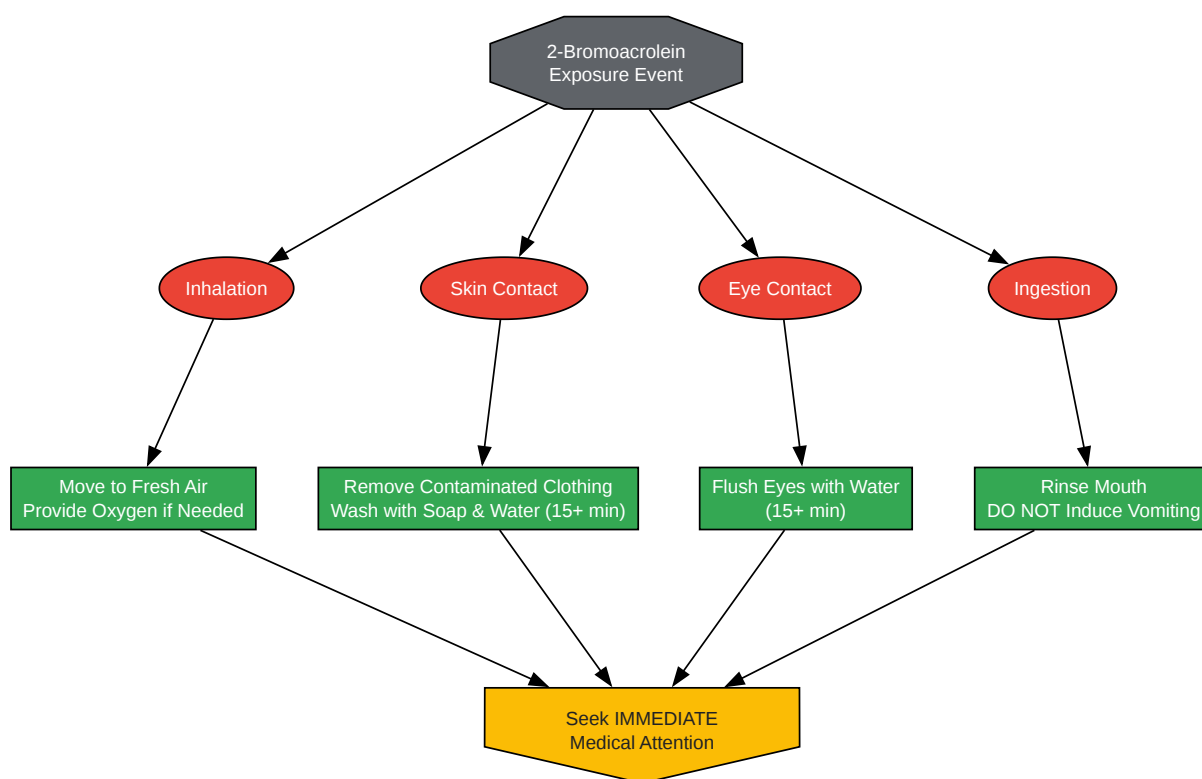
- **Dispose of Waste:** Seal the hazardous waste container and arrange for its disposal according to your institution's hazardous waste procedures.[\[5\]](#)
- **Report:** Report the incident to your laboratory supervisor or safety officer.

Visualizations



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Caption: Workflow diagram for the safe handling of **2-bromoacrolein**.



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Caption: Logical pathways for first-aid response to **2-bromoacrolein** exposure.

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